

1-Ethylpiperazine safety, handling, and storage precautions

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Compound of Interest

Compound Name: 1-Ethylpiperazine

Cat. No.: B041427

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An In-depth Technical Guide to **1-Ethylpiperazine**: Safety, Handling, and Storage

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Ethylpiperazine (CAS No. 5308-25-8) is a cyclic diamine used as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), particularly for medications targeting central nervous system disorders and as an intermediate for agrochemicals and dyes. [1][2][3] Its utility in research and development necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental work. This guide provides a comprehensive overview of the safety, handling, and storage precautions for **1-Ethylpiperazine**, compiling quantitative data and outlining procedural workflows.

Safety and Hazard Identification

1-Ethylpiperazine is classified as a flammable liquid and is corrosive. It can cause severe skin burns, eye damage, and respiratory irritation. [4][5][6] It is also harmful if swallowed or inhaled. [1][7]

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products.

| Hazard Class | Category | Hazard Statement |
|--|----------------------------|--|
| Flammable Liquids | 3 | H226: Flammable liquid and vapor[1][4][5] |
| Skin Corrosion/Irritation | 1B | H314: Causes severe skin burns and eye damage[5][7][8] |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage[5][7] |
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed[1][5][7] |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled[7] |
| Skin Sensitization | 1B | H317: May cause an allergic skin reaction[5] |
| Specific Target Organ Toxicity (Single Exposure) | 3 (Respiratory irritation) | H335: May cause respiratory irritation[4][6] |

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **1-Ethylpiperazine** is fundamental to its safe handling.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₆ H ₁₄ N ₂ [5][9] |
| Molecular Weight | 114.19 g/mol [4][5][9] |
| Appearance | Clear, colorless to pale yellow liquid[1][2][10] |
| Odor | Amine-like, ammonia-like[2][10] |
| Boiling Point | 157 °C (lit.)[3][9][10] |
| Melting Point | -60 °C to -65 °C[2][10] |
| Flash Point | 38 °C to 43 °C (closed cup)[2] |
| Density | 0.899 g/mL at 25 °C (lit.)[3][9][10] |
| Solubility | Soluble in water, ethanol, and ether[1][2][10] |
| Vapor Density | >1 (Air = 1) |
| Explosion Limits | Lower: 1.2% / Upper: 9.1%[7] |

Handling and Personal Protective Equipment (PPE)

Safe handling of **1-Ethylpiperazine** requires strict adherence to established protocols and the consistent use of appropriate personal protective equipment.

Engineering Controls

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[6][11] Use explosion-proof electrical, ventilating, and lighting equipment.[4] Proper grounding and bonding procedures must be followed to prevent static discharge, which can be an ignition source.[1][4]

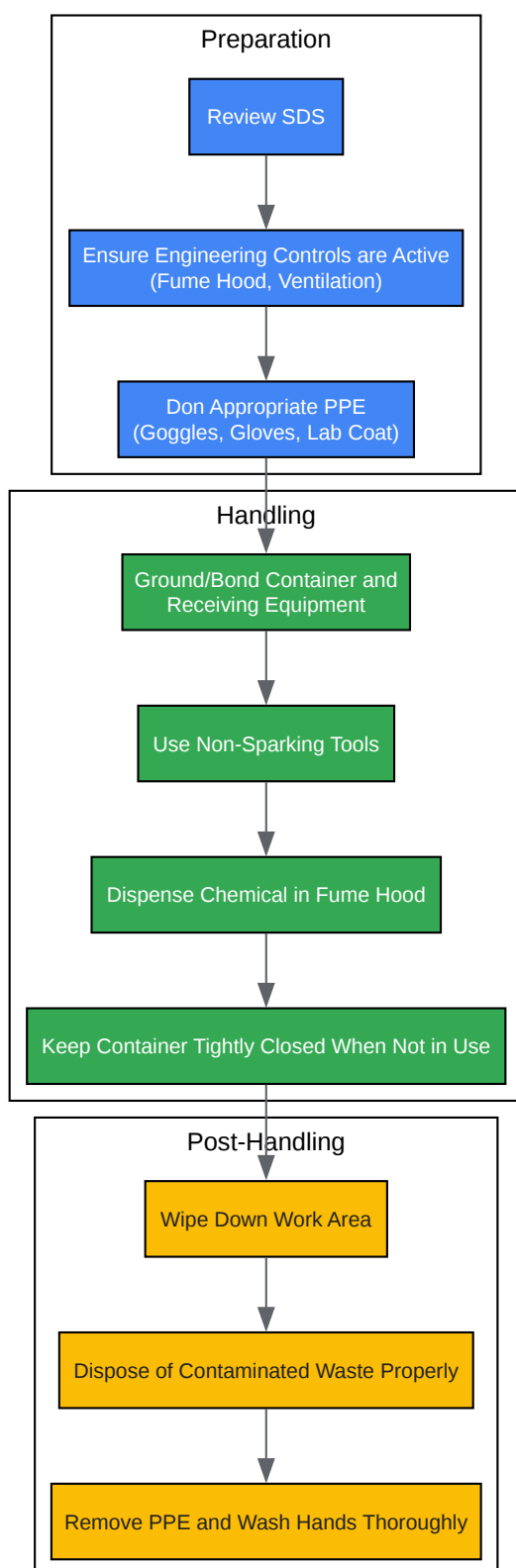
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to prevent contact and exposure.

| PPE Type | Specifications |
|------------------------|---|
| Eye/Face Protection | Chemical safety goggles or a face shield are required.[4][11] Standard safety glasses are not sufficient. |
| Skin Protection | Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[4][7][11] A lab coat is mandatory. |
| Respiratory Protection | If ventilation is inadequate or for emergency situations, use a NIOSH-approved respirator with an organic vapor cartridge.[4] |

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1-Ethylpiperazine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1-Ethylpiperazine**.

Storage and Incompatibilities

Proper storage is crucial to maintain the chemical's stability and prevent hazardous reactions.

Storage Conditions

Store **1-Ethylpiperazine** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[4][6][7]} Containers should be kept tightly closed to prevent exposure to air and moisture, as the substance may be air-sensitive.^{[2][10]} Store in a designated flammables area.^[7]

Incompatible Materials

Avoid contact with the following materials to prevent vigorous or explosive reactions:

- Strong oxidizing agents^{[6][7]}
- Strong acids^{[7][12]}
- Acid halides^[13]
- Anhydrides^[13]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First Aid Measures

The following table summarizes the recommended first aid procedures for different types of exposure.^{[4][6][7]}

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[4][6][7] |
| Skin Contact | Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[4][7][14] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][7][14] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give small quantities of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][6][7] |

Fire-Fighting Measures

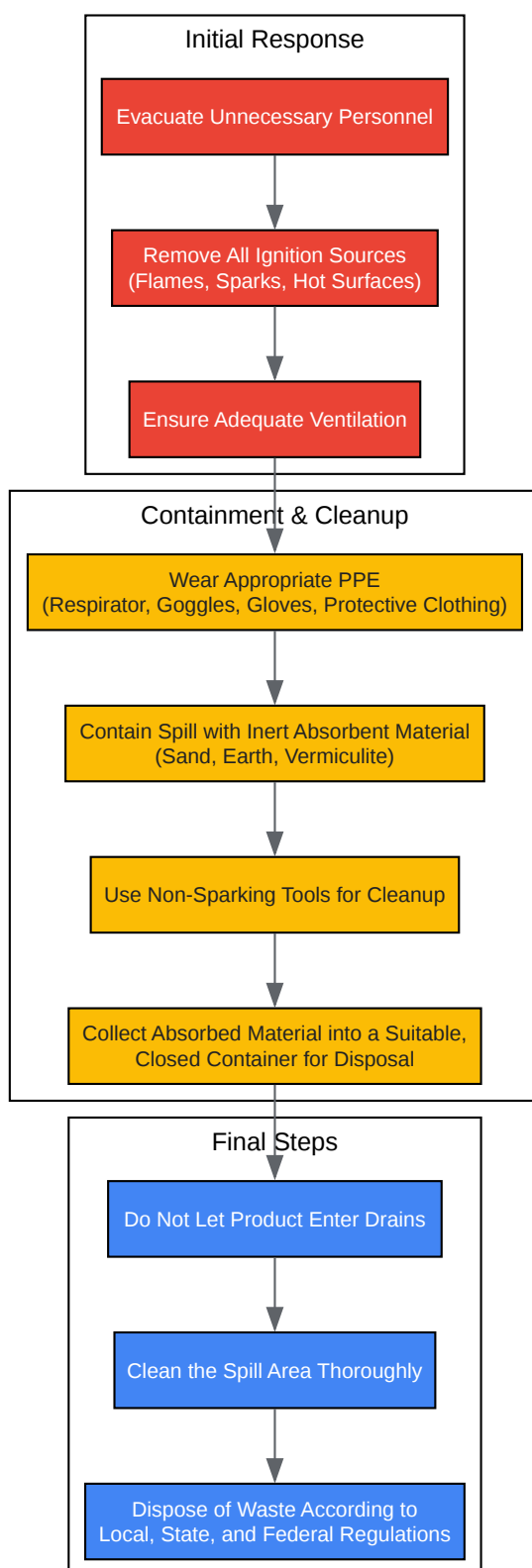
1-Ethylpiperazine is a flammable liquid, and its vapors can form explosive mixtures with air.[4][7]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.[4]
- Specific Hazards: Vapors may travel to a source of ignition and flash back.[7] Containers may explode when heated.[7] Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[7][14]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[14\]](#)[\[15\]](#)

Accidental Release Measures

The following diagram outlines the logical steps to take in the event of a spill.



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Caption: Accidental Release Response Workflow.

Toxicological Information

Exposure to **1-Ethylpiperazine** can cause a range of adverse health effects.

| Effect | Description |
|-----------------------|---|
| Acute Toxicity | Harmful if swallowed or inhaled.[1][7] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[7] |
| Corrosivity | Causes severe skin burns and serious eye damage.[5][7] The material is extremely destructive to the tissue of the mucous membranes and upper respiratory tract. |
| Irritation | May cause respiratory irritation.[4][6] |
| Sensitization | May cause an allergic skin reaction.[5] |
| Carcinogenicity | Not classified as a carcinogen by IARC, NTP, or OSHA.[1][6] |
| Reproductive Toxicity | No data available.[4][6] |

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable local, state, and federal regulations. Do not allow this chemical to enter drains or sewers.[11][14] Contaminated packaging should be treated as the chemical itself.

Conclusion

1-Ethylpiperazine is an invaluable reagent in pharmaceutical research and development. However, its hazardous properties demand a high level of respect and care. By adhering to the safety, handling, and storage guidelines outlined in this document, researchers can mitigate risks and ensure a safe laboratory environment. Always consult the most current Safety Data Sheet (SDS) provided by the manufacturer before use.

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